

Toxicological Profile of 3-Pyridinebutanal: A Technical Guide

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Compound Name:	3-Pyridinebutanal	
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Disclaimer: Direct toxicological data for **3-Pyridinebutanal** (CAS: 145912-93-2) is not readily available in the public domain. This document provides a toxicological assessment based on data from structurally related compounds, primarily the parent compound Pyridine and the tobacco-specific nitrosamine 1-(N-methyl-N-nitrosamino)-1-(3-pyridinyl)-4-butanal (NNA). The practice of "read-across" from analogous compounds is used here to infer potential hazards, but these should be confirmed with direct testing of **3-Pyridinebutanal**.

Chemical and Physical Properties

3-Pyridinebutanal, also known as 4-pyridin-3-ylbutanal, is an organic compound with the molecular formula C9H11NO.[1] Basic identifiers and properties are summarized below.

Property	Value	Source
IUPAC Name	4-pyridin-3-ylbutanal	PubChem[1]
Molecular Formula	C9H11NO	PubChem[1]
Molecular Weight	149.19 g/mol	PubChem[1]
CAS Number	145912-93-2	PubChem[1]
SMILES	C1=CC(=CN=C1)CCCC=O	PubChem[1]

Toxicological Data Summary



No quantitative toxicological data (e.g., LD50, NOAEL) is available for **3-Pyridinebutanal**. The following tables summarize data for the parent compound, Pyridine, and a structurally related compound, NNA.

Test Type	Route of Exposure	Species	Dose/Durati on	Toxic Effects	Reference
LD50	Intravenous	Mouse	420 mg/kg	Lethal Dose, 50% kill	JoDrugs
LD50	Oral	Mouse	1500 mg/kg	Lethal Dose, 50% kill	JoDrugs
LD50	Subcutaneou s	Mouse	1250 mg/kg	Lethal Dose, 50% kill	JoDrugs
LD50	Skin	Rabbit	1121 mg/kg	Lethal Dose, 50% kill	JoDrugs
LD50	Intraperitonea I	Rat	866 mg/kg	Lethal Dose, 50% kill	JoDrugs

The following data is for 1-(N-methyl-N-nitrosamino)-1-(3-pyridinyl)-4-butanal (NNA), a compound that shares the 3-pyridinylbutanal core structure.



Test Type	Route of Exposure	Species	Dose/Durati on	Observed Effects	Reference
Reproductive Toxicity	Oral	Female Mice	0.075 & 0.15 μg/kg body weight for 30 days	Significant reduction in ovary weight and ovarian follicle number.[2]	PubMed[2]
Oocyte Viability	Oral	Female Mice	0.15 μg/kg	Reduced survival rate of superovulate d oocytes from 91.36% to 60.55%.[2]	PubMed[2]
Development al Toxicity	In utero exposure	F1 Offspring of treated female mice	0.15 μg/kg	Significantly reduced body weight and impaired ear opening, tooth eruption, and eye opening. [2]	PubMed[2]

No studies were located regarding genotoxic effects in humans after oral exposure to pyridine. [3][4] A micronucleus test in mice administered a single gavage dose up to 1,000 mg/kg showed no chromosomal damage.[3][4]

Potential Health Effects (Inferred)

• Hepatic Effects: Based on the toxicological profile of pyridine, the liver is a primary target organ. Exposure may lead to liver damage.[5]



- Neurological Effects: Pyridine is a central nervous system depressant.[3][4] Exposure to related compounds has been associated with headaches, giddiness, and stupor.[4]
- Dermal and Ocular Effects: Pure pyridine has been shown to cause mild dermal irritation and moderate ocular irritation in rabbits.[3]
- Reproductive and Developmental Effects: Studies on the structurally similar compound NNA
 indicate potential for adverse effects on female reproductive health and offspring
 development.[2] This includes reduced ovary weight, fewer ovarian follicles, and
 developmental delays in offspring.[2]

Experimental Protocols

This protocol is based on the study of NNA's effects on female mice and their offspring.[2]

- Test System: Three-week-old premature female mice.
- Groups:
 - Blank Control: Tap water.
 - Solvent Control: Diluted dimethylsulfoxide (DMSO).
 - Low Dose NNA: 0.075 μg/kg body weight.
 - High Dose NNA: 0.15 μg/kg body weight.
- Administration: Oral administration for 30 days.
- Endpoints Measured (Parental Females):
 - Ovary weight.
 - Ovarian follicle count.
 - Survival rate of superovulated oocytes.
- Endpoints Measured (F1 Offspring):

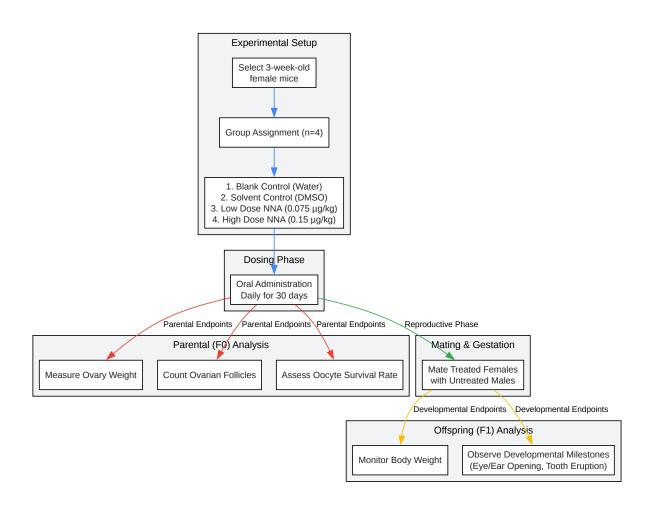


- Treated female mice were mated with normal male mice.
- Body weight of offspring was monitored.
- Developmental markers were observed: ear opening, tooth eruption, and eye opening.
- Statistical Analysis: Differences between groups were assessed for statistical significance (p < 0.05).

Visualizations

As no specific signaling pathways for **3-Pyridinebutanal** have been identified, the following diagram illustrates the experimental workflow for the reproductive toxicity study of the related compound, NNA, described above.





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Caption: Workflow for In Vivo Reproductive & Developmental Toxicity Study.



Conclusion

There is a significant data gap in the toxicological profile of **3-Pyridinebutanal**. Based on the available information for pyridine and the structurally related compound NNA, **3-**

Pyridinebutanal should be handled with caution. Key areas of potential concern include hepatotoxicity, neurotoxicity, and reproductive/developmental toxicity. Direct empirical testing is required to definitively characterize its toxicological properties and establish a reliable safety profile for risk assessment.

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